

What is Amantadine-d15 and its primary use in research?

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Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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Amantadine-d15: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amantadine-d15 is the deuterium-labeled analogue of Amantadine, an antiviral and antiparkinsonian agent.[1] In the realm of bioanalytical research, **Amantadine-d15** serves a critical role as a stable isotope-labeled internal standard (IS). Its primary application is in quantitative analyses, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) based methods, to ensure the accuracy and precision of Amantadine concentration measurements in biological matrices.[2][3] The substitution of fifteen hydrogen atoms with deuterium results in a mass shift that allows for its differentiation from the unlabeled Amantadine by the mass spectrometer, while maintaining nearly identical chemical and physical properties. This technical guide provides an in-depth overview of **Amantadine-d15**, its primary use in research, and detailed experimental methodologies.

Core Properties of Amantadine-d15

Amantadine-d15 is a deuterated form of 1-adamantanamine. Its key chemical and physical properties are summarized below.

Property	Value
Chemical Name	1-Adamantanamine-d15
Synonyms	1-Aminoadamantane-d15, Tricyclo[3.3.1.1 ^{3,7}]decan-d15-1-amine Hydrochloride
Molecular Formula	C ₁₀ H ₂ D ₁₅ N
Molecular Weight	166.34 g/mol
CAS Number	33830-10-3

Primary Use in Research: Internal Standard in Bioanalysis

The predominant application of **Amantadine-d15** in research is as an internal standard in the quantitative bioanalysis of Amantadine.[1] The principle behind its use lies in isotope dilution mass spectrometry. A known amount of **Amantadine-d15** is spiked into a biological sample (e.g., plasma, urine) containing an unknown concentration of Amantadine.[4][5] During sample preparation and analysis, any loss of analyte will be mirrored by a proportional loss of the internal standard. By measuring the ratio of the mass spectrometric response of Amantadine to that of **Amantadine-d15**, an accurate and precise quantification of Amantadine can be achieved, compensating for variations in extraction recovery and matrix effects.[6]

Performance as an Internal Standard

The performance of **Amantadine-d15** as an internal standard has been validated in numerous studies. A comparison with another commonly used deuterated internal standard, Amantadine-d6, highlights its suitability.

Parameter	Amantadine-d15	Amantadine-d6
Linearity Range	50–1500 ng/mL	0.50–500 ng/mL[7]
Correlation Coefficient (r)	> 0.995[8]	≥ 0.9969[7]
Intra-day Precision (% RSD)	< 8.0%[8]	≤ 5.42%[7]
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Intra-day Accuracy	< 8.0%[8]	98.47% to 105.72%[7]
Inter-day Accuracy	< 8.0%[8]	98.47% to 105.72%[7]
Extraction Recovery	Within acceptable limits[8]	97.89%–100.28%[7]

Experimental Protocols

Sample Preparation: Protein Precipitation

Protein precipitation is a rapid and straightforward method for extracting Amantadine and **Amantadine-d15** from plasma samples.[3]

Materials:

- Human plasma samples
- **Amantadine-d15** internal standard working solution
- Acetonitrile (ACN), ice-cold
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge

Procedure:

- Pipette 100 µL of the plasma sample into a microcentrifuge tube.

- Add a specified volume of the **Amantadine-d15** internal standard working solution to each sample.
- Add 300 µL of ice-cold acetonitrile to precipitate the plasma proteins.
- Vortex the mixture for 30 seconds to ensure thorough mixing.
- Centrifuge the tubes at 10,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a clean tube for LC-MS/MS analysis.

LC-MS/MS Analysis

The following provides a typical set of parameters for the analysis of Amantadine using **Amantadine-d15** as an internal standard.

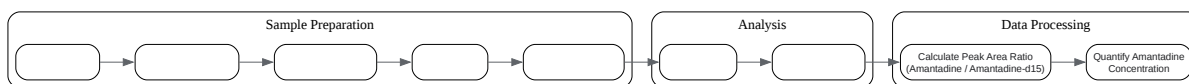
Liquid Chromatography (LC) Conditions:

Parameter	Value
LC System	Shimadzu Exion LC-20AD HPLC or equivalent[8]
Column	Agilent Poroshell 120 SB-C18 (4.6 mm × 50 mm, 2.7 µm) or equivalent[8]
Mobile Phase	Isocratic elution with 70% 0.1% formic acid in water and 30% acetonitrile[8]
Flow Rate	0.8 mL/min[8]
Injection Volume	10 µL
Column Temperature	40 °C
Run Time	3 minutes[8]

Mass Spectrometry (MS) Conditions:

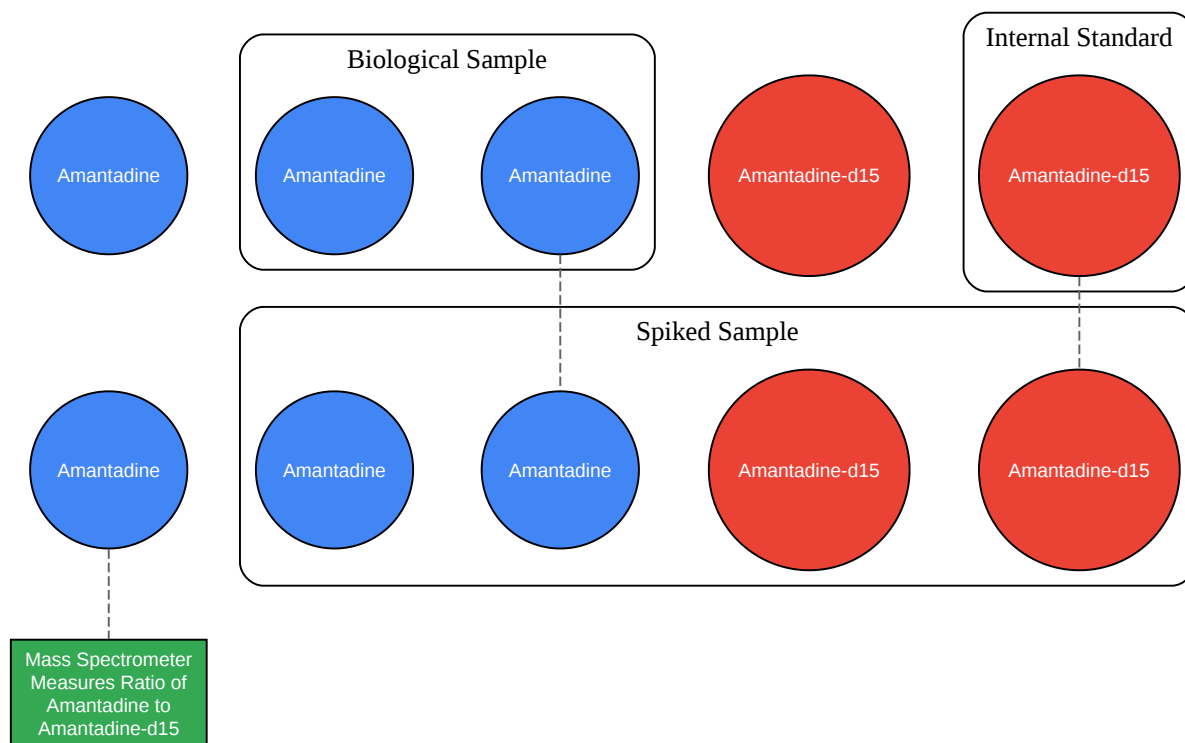
Parameter	Amantadine	Amantadine-d15 (IS)
MS System	QTRAP 5500 Mass Spectrometer or equivalent[8]	QTRAP 5500 Mass Spectrometer or equivalent[8]
Ionization Mode	Positive Electrospray Ionization (ESI+)[9]	Positive Electrospray Ionization (ESI+)[9]
Detection Mode	Multiple Reaction Monitoring (MRM) or MS ³ [9]	Multiple Reaction Monitoring (MRM) or MS ³ [9]
Precursor Ion (m/z)	152.2[9]	167.0[9]
Product Ion (m/z) (MRM)	135.3[9]	150.3[9]
Product Ion (m/z) (MS ³)	107.4[9]	118.1[9]
Collision Energy (eV)	Optimized for the specific instrument (e.g., 25 eV)[9]	Optimized for the specific instrument (e.g., 25 eV)[9]

Visualizations



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Bioanalytical Workflow for Amantadine Quantification.



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Principle of Isotope Dilution Mass Spectrometry.

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